

Personal protective equipment for handling TDI-11861

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Compound of Interest

Compound Name: TDI-11861

Cat. No.: B10856158

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Essential Safety and Handling Guide for TDI-11861

For Researchers, Scientists, and Drug Development Professionals

This document provides immediate, essential safety and logistical information for the handling of **TDI-11861**, a potent and selective soluble adenylyl cyclase (sAC) inhibitor. The following procedural guidance is designed to ensure the safe handling, use, and disposal of this compound in a laboratory setting.

Hazard Identification and Personal Protective Equipment (PPE)

While one supplier Safety Data Sheet (SDS) classifies **TDI-11861** as not a hazardous substance or mixture, another advises treating it as potentially hazardous until more information is available.^{[1][2]} Therefore, a cautious approach is recommended. The primary routes of exposure are inhalation, ingestion, and skin/eye contact.

Recommended Personal Protective Equipment (PPE):

Equipment	Specification	Purpose
Eye Protection	Safety glasses with side shields or goggles.	Protects against splashes of solutions containing TDI-11861.
Hand Protection	Chemical-resistant gloves (e.g., nitrile).	Prevents direct skin contact.
Body Protection	Laboratory coat.	Protects skin and personal clothing from contamination.
Respiratory Protection	Not generally required for handling small quantities in a well-ventilated area. Use a NIOSH-approved respirator if generating dust or aerosols.	Prevents inhalation of the compound, especially if in powdered form.

Chemical and Physical Properties

A clear understanding of **TDI-11861**'s properties is crucial for its proper handling and storage.

Property	Value	Source
Molecular Formula	C ₂₂ H ₂₅ ClF ₂ N ₆ O ₃	[1] [3]
Molecular Weight	494.9 g/mol	[1] [3]
Appearance	Solid	[1]
Purity	≥95%	[1]
Solubility	Soluble in DMSO (up to 50 mg/mL with ultrasound) and ethanol (up to 100 mM).	[3]
Storage	Store as a solid at -20°C for up to 4 years.	[1]

Experimental Protocols

Preparation of Stock Solutions

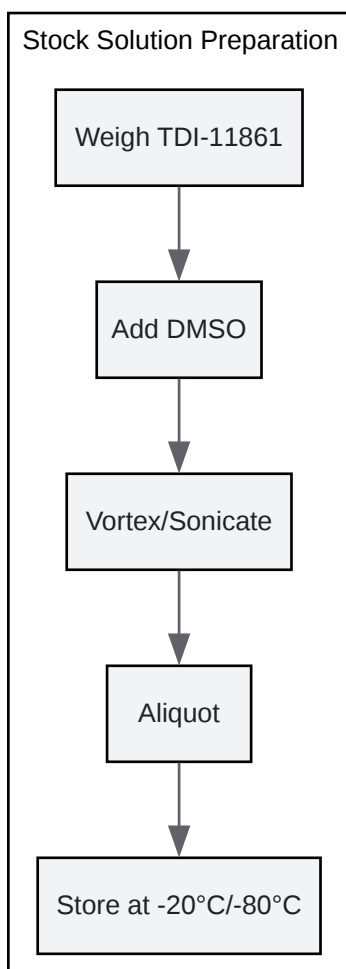
TDI-11861 is typically supplied as a solid.^[1] Stock solutions should be prepared in a chemical fume hood.

Materials:

- **TDI-11861** solid
- Dimethyl sulfoxide (DMSO), anhydrous
- Sterile, conical tubes (e.g., 1.5 mL or 15 mL)
- Calibrated pipettes and sterile, filtered pipette tips
- Vortex mixer
- Ultrasonic bath (optional)

Procedure:

- Equilibrate the vial of solid **TDI-11861** to room temperature before opening.
- Weigh the desired amount of **TDI-11861** in a sterile microcentrifuge tube.
- Add the calculated volume of DMSO to achieve the desired stock concentration (e.g., 10 mM).
- Vortex the solution thoroughly to dissolve the solid.
- If necessary, use an ultrasonic bath to aid dissolution.^[3]
- Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
- Store stock solutions at -20°C for up to 1 month or at -80°C for up to 6 months.^[4]



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Caption: Workflow for **TDI-11861** Stock Solution Preparation.

In Vitro Handling for Cellular Assays

This protocol provides a general guideline for using **TDI-11861** in cell-based experiments.

Procedure:

- Thaw an aliquot of the **TDI-11861** stock solution at room temperature.
- Dilute the stock solution to the final working concentration in the appropriate cell culture medium.
- Ensure thorough mixing of the final solution before adding it to the cells.

- For example, a study on rat 4-4 cells used **TDI-11861** at a concentration of 5.5 nM for 15 minutes to inhibit sAC-mediated cAMP accumulation.[3][4]

In Vivo Handling for Animal Studies

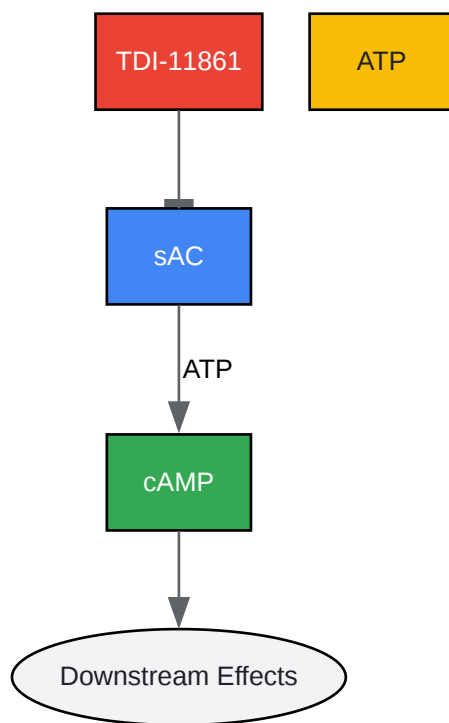
This protocol is based on studies in male CD-1 mice. All animal procedures must be approved by an Institutional Animal Care and Use Committee (IACUC).

Procedure:

- Prepare the dosing solution from the stock solution using a suitable vehicle.
- A study in mice used a single oral dose of 50 mg/kg to induce a reversible contraceptive effect.[3]
- Administer the solution to the animals using appropriate and humane techniques (e.g., oral gavage).
- Monitor the animals for any adverse effects.

Signaling Pathway of TDI-11861

TDI-11861 is an inhibitor of soluble adenylyl cyclase (sAC).



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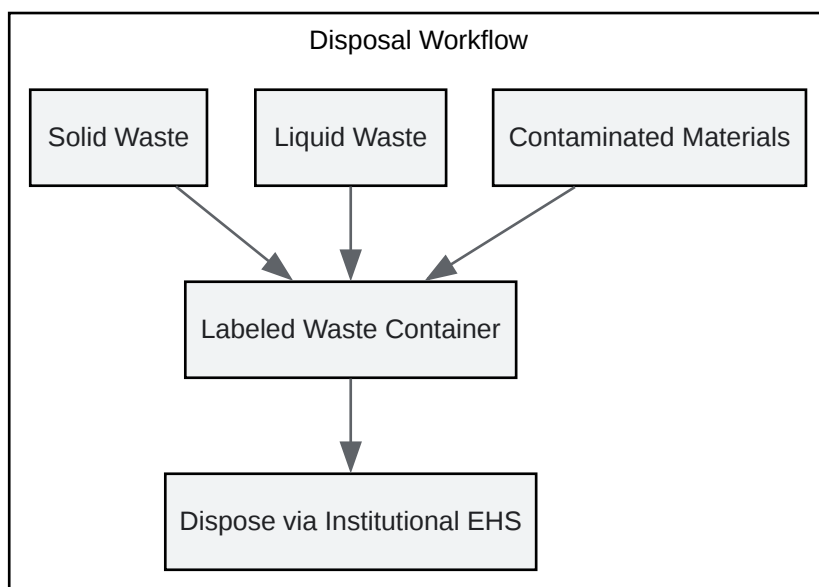
Caption: TDI-11861 Inhibition of the sAC Signaling Pathway.

Disposal Plan

Proper disposal of **TDI-11861** and its containers is essential to prevent environmental contamination and ensure laboratory safety.

Procedure:

- Unused Solid Compound and Empty Containers: Dispose of as chemical waste in accordance with local, state, and federal regulations. Do not dispose of in regular trash.
- Solutions: Collect all solutions containing **TDI-11861** in a designated, labeled hazardous waste container.
- Contaminated Materials: Dispose of any materials that have come into contact with **TDI-11861** (e.g., pipette tips, gloves, paper towels) as chemical waste.



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Caption: Disposal Workflow for **TDI-11861** Waste.

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